

Personal protective equipment for handling Salbutamol-d3

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Salbutamol-d3

Cat. No.: B602543

[Get Quote](#)

Essential Safety and Handling Guide for Salbutamol-d3

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Salbutamol-d3**. The following procedures are designed to ensure the safe handling and disposal of this physiologically active substance.

Hazard Identification and Toxicological Data

Salbutamol-d3, a deuterated form of Salbutamol, should be handled with the same precautions as its parent compound. Salbutamol is classified as a hazardous substance.^{[1][2]} It is harmful if swallowed, causes serious eye irritation, and may cause an allergic skin reaction.^{[1][2][3]} It is also recognized as being harmful to aquatic life with long-lasting effects.^[1]

Toxicity Data	Value	Species	Source
Acute Oral Toxicity (LD50)	660 mg/kg	Rat	ECHA

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to minimize exposure and ensure personal safety. The recommended PPE for handling **Salbutamol-d3**, particularly in powder form, includes the following:

Protection Type	Recommended Equipment
Eye/Face Protection	Wear safety glasses with side-shields, chemical safety goggles, or a face shield.[4][5][6]
Skin Protection	Chemical-resistant gloves (e.g., nitrile or neoprene) are required.[7] Wear a lab coat or disposable gown to prevent skin contact.[4][7] For larger scale operations, impervious protective clothing may be necessary.[4]
Respiratory Protection	For operations that may generate dust, a NIOSH-approved respirator is essential.[2] Options include a fit-tested N95 or N100 mask for airborne particles, or a full face-piece chemical cartridge-type respirator for higher-risk activities or where vapors may be present.[7]

Operational and Disposal Plans

A systematic approach to handling and disposal is critical for safety and environmental protection.

Step-by-Step Handling Protocol

- Preparation:
 - Ensure a well-ventilated area, preferably a chemical fume hood or a ventilated balance enclosure, is used for handling the powder form of **Salbutamol-d3**.
 - Assemble all necessary PPE and ensure it is in good condition.
 - Have spill cleanup materials readily available.
- Handling the Compound:
 - Wear the appropriate PPE as detailed in the table above.
 - Avoid actions that could generate dust.

- If weighing the substance, do so within a ventilated enclosure.
- Do not eat, drink, or smoke in the handling area.[8]
- Post-Handling:
 - Thoroughly wash hands and any exposed skin with soap and water after handling.[2]
 - Clean the work area to remove any residual contamination.
 - Remove and properly dispose of or decontaminate PPE. Contaminated work clothing should not be allowed out of the workplace.[8]

Spill and Emergency Procedures

- Small Spills:
 - Evacuate non-essential personnel from the immediate area.
 - Wearing appropriate PPE, carefully collect the spilled material. Avoid creating dust.
 - Place the collected material into a sealed, labeled container for disposal.
 - Clean the spill area thoroughly.
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[2][4] If irritation or a rash occurs, seek medical advice.
- Eye Contact: Immediately rinse the eyes cautiously with water for several minutes.[2] Remove contact lenses if present and easy to do so. Continue rinsing and seek medical attention.[2]
- Ingestion: If swallowed, rinse the mouth with water and call a poison center or doctor for medical advice.[2]

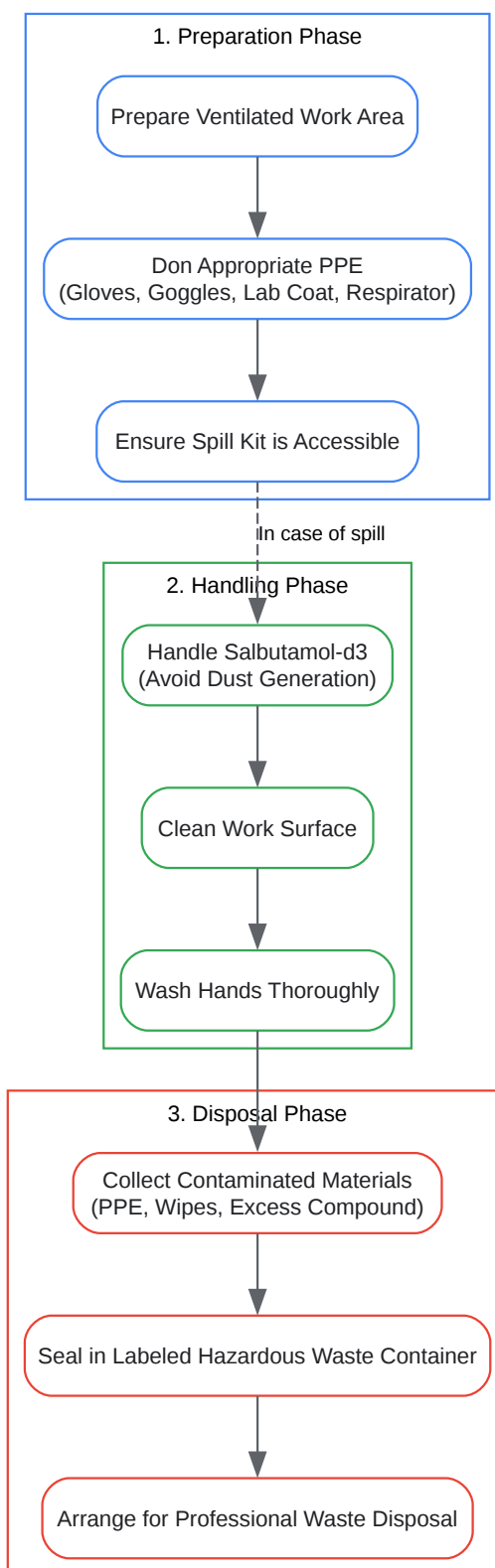
Disposal Plan

The disposal of **Salbutamol-d3** and any contaminated materials must be conducted in compliance with all applicable federal, state, and local regulations.

- Waste Collection:
 - Collect all waste material (including excess **Salbutamol-d3**, contaminated gloves, wipes, etc.) in a clearly labeled, sealed container.
 - The container should be designated for hazardous chemical waste.
- Disposal Route:
 - Do not dispose of **Salbutamol-d3** with household garbage or into the sewage system.[1]
 - Arrange for the disposal of the chemical waste through a licensed and approved waste disposal company.

Workflow Visualization

The following diagram illustrates the key steps for the safe handling and disposal of **Salbutamol-d3** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling and Disposal of **Salbutamol-d3**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. szabo-scandic.com [szabo-scandic.com]
- 3. chemdmart.com [chemdmart.com]
- 4. cdn.pfizer.com [cdn.pfizer.com]
- 5. epa.gov [epa.gov]
- 6. hsa.ie [hsa.ie]
- 7. Personal protective equipment in your pharmacy - Alberta College of Pharmacy [abpharmacy.ca]
- 8. assets.thermofisher.com [assets.thermofisher.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Salbutamol-d3]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b602543#personal-protective-equipment-for-handling-salbutamol-d3>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com